

AZD3147: A Comprehensive Technical Guide on Physicochemical Properties

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Compound of Interest

Compound Name: AZD3147
Cat. No.: B15620887

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Introduction

AZD3147 is a potent and selective dual inhibitor of the mammalian target of rapamycin (mTOR) complexes, mTORC1 and mTORC2.^{[1][2]} Developed as a potential clinical candidate, its efficacy and therapeutic potential are intrinsically linked to its physicochemical properties. This technical guide provides an in-depth overview of the core physicochemical characteristics of **AZD3147**, detailed experimental protocols for their determination, and a visualization of its relevant signaling pathway and experimental workflows.

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of a drug candidate like **AZD3147** is fundamental for its development, influencing everything from formulation and bioavailability to its interaction with biological targets. While the primary literature on **AZD3147** emphasizes its potent inhibitory activity and improved aqueous solubility, specific quantitative data for several key parameters are not explicitly detailed.^[2] This guide compiles available information and outlines standard experimental methodologies for their determination.

General Properties

Property	Value	Source
IUPAC Name	N-[4-[4-[1-(cyclopropylsulfonyl)cyclopropyl]-6-[(3S)-3-methylmorpholin-4-yl]pyrimidin-2-yl]phenyl]-N'-(2-hydroxyethyl)thiourea	N/A
Chemical Formula	C ₂₄ H ₃₁ N ₅ O ₄ S ₂	N/A
Molecular Weight	517.67 g/mol	N/A

Physicochemical Data

The following table summarizes the key physicochemical properties of **AZD3147**. Where specific experimental values for **AZD3147** are not available in the cited literature, the entry is marked as "Not Reported."

Property	Value	Experimental Method
Melting Point	Not Reported	Capillary Melting Point Method
Boiling Point	Not Reported	Not Applicable (Decomposes)
Aqueous Solubility	Improved (quantitative value not reported)	Thermodynamic Solubility Assay
pKa	Not Reported	Potentiometric Titration
LogP	Not Reported	Shake-Flask Method

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and validation of physicochemical data. The following sections describe standard experimental protocols that are widely used in the pharmaceutical industry to determine the properties listed above. While the specific protocols for **AZD3147** are not detailed in its primary publication, these methods represent the industry standard for such characterizations.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs for a pure substance.

Methodology:

- A small, finely powdered sample of the compound is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a heating apparatus (e.g., a Mel-Temp apparatus) alongside a calibrated thermometer.
- The sample is heated at a slow, controlled rate (typically 1-2 °C per minute).
- The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is reported as the melting point.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Aqueous Solubility (Thermodynamic Shake-Flask Method)

Objective: To determine the equilibrium solubility of a compound in an aqueous medium.

Methodology:

- An excess amount of the solid compound is added to a vial containing a known volume of aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- The vial is sealed and agitated in a temperature-controlled shaker (e.g., at 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- The resulting suspension is filtered to remove any undissolved solid.
- The concentration of the dissolved compound in the filtrate is then determined using a suitable analytical method, such as high-performance liquid chromatography (HPLC) with UV detection or mass spectrometry (LC-MS).[\[6\]](#)[\[7\]](#)

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant(s) of an ionizable compound.

Methodology:

- A precise amount of the compound is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol or DMSO for poorly soluble compounds.
- The solution is placed in a thermostatted vessel equipped with a calibrated pH electrode and a stirrer.
- A standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) is incrementally added to the sample solution using a burette.
- The pH of the solution is recorded after each addition of the titrant.
- The pKa value is determined from the resulting titration curve, typically as the pH at which half of the compound is ionized (the inflection point of the curve).[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

LogP Determination (Shake-Flask Method)

Objective: To determine the partition coefficient of a compound between two immiscible phases, typically n-octanol and water, as a measure of its lipophilicity.

Methodology:

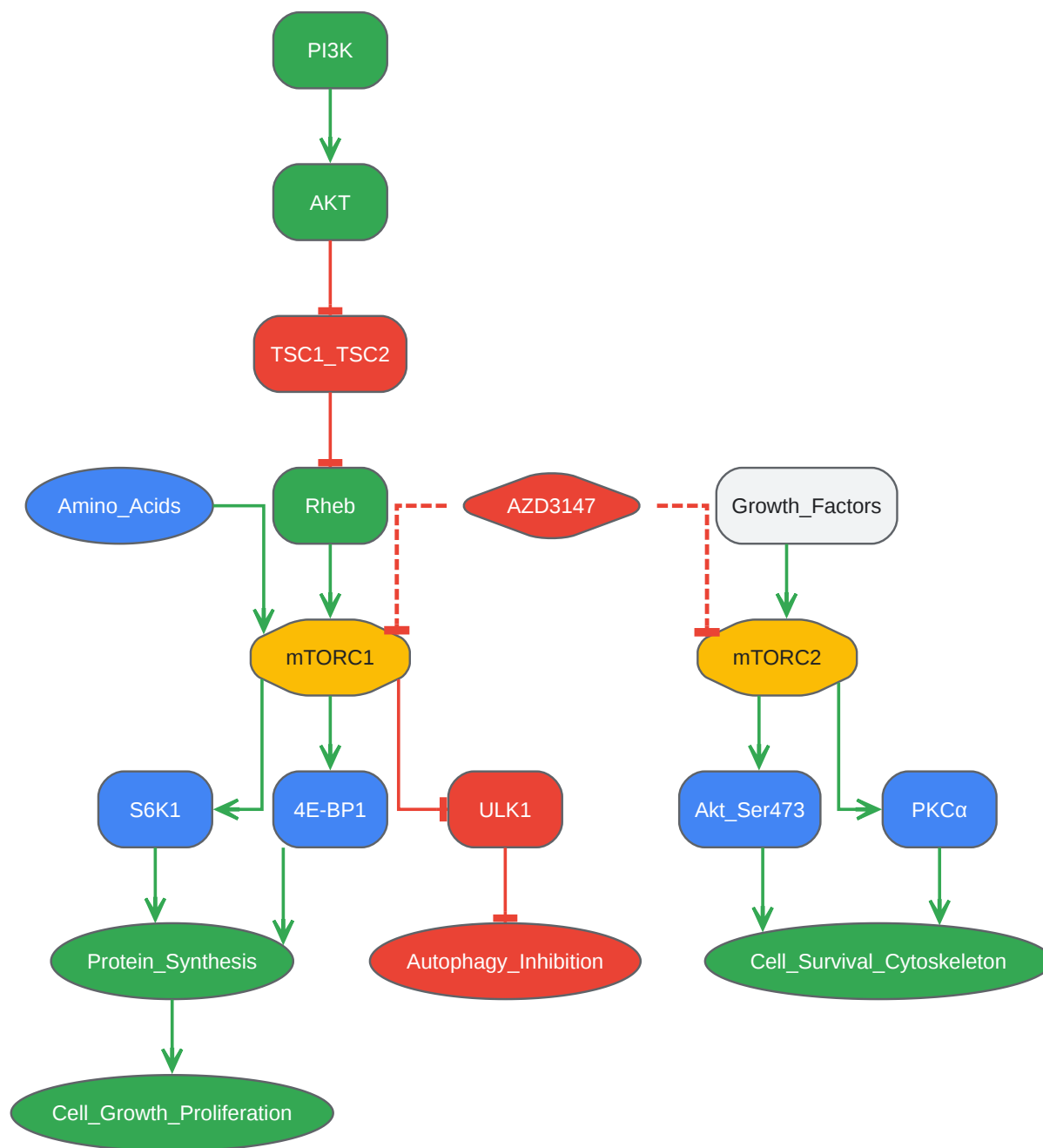
- A pre-saturated solution of n-octanol and water (or a suitable buffer, e.g., PBS pH 7.4) is prepared.
- A known amount of the compound is dissolved in one of the phases.
- The two phases are combined in a flask and shaken vigorously for a set period to allow for partitioning of the compound between the two layers. The flask is then allowed to stand for the phases to separate completely.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Aliquots are carefully taken from both the n-octanol and aqueous layers.

- The concentration of the compound in each aliquot is determined using an appropriate analytical technique (e.g., HPLC-UV, LC-MS, or ^{19}F NMR for fluorinated compounds).[15]
- The LogP is calculated as the base-10 logarithm of the ratio of the concentration of the compound in the n-octanol phase to its concentration in the aqueous phase.[13][14]

Signaling Pathway and Experimental Workflow

mTOR Signaling Pathway

AZD3147 functions by inhibiting both mTORC1 and mTORC2 complexes, which are central regulators of cell growth, proliferation, and survival. The following diagram illustrates the key components of this signaling pathway.

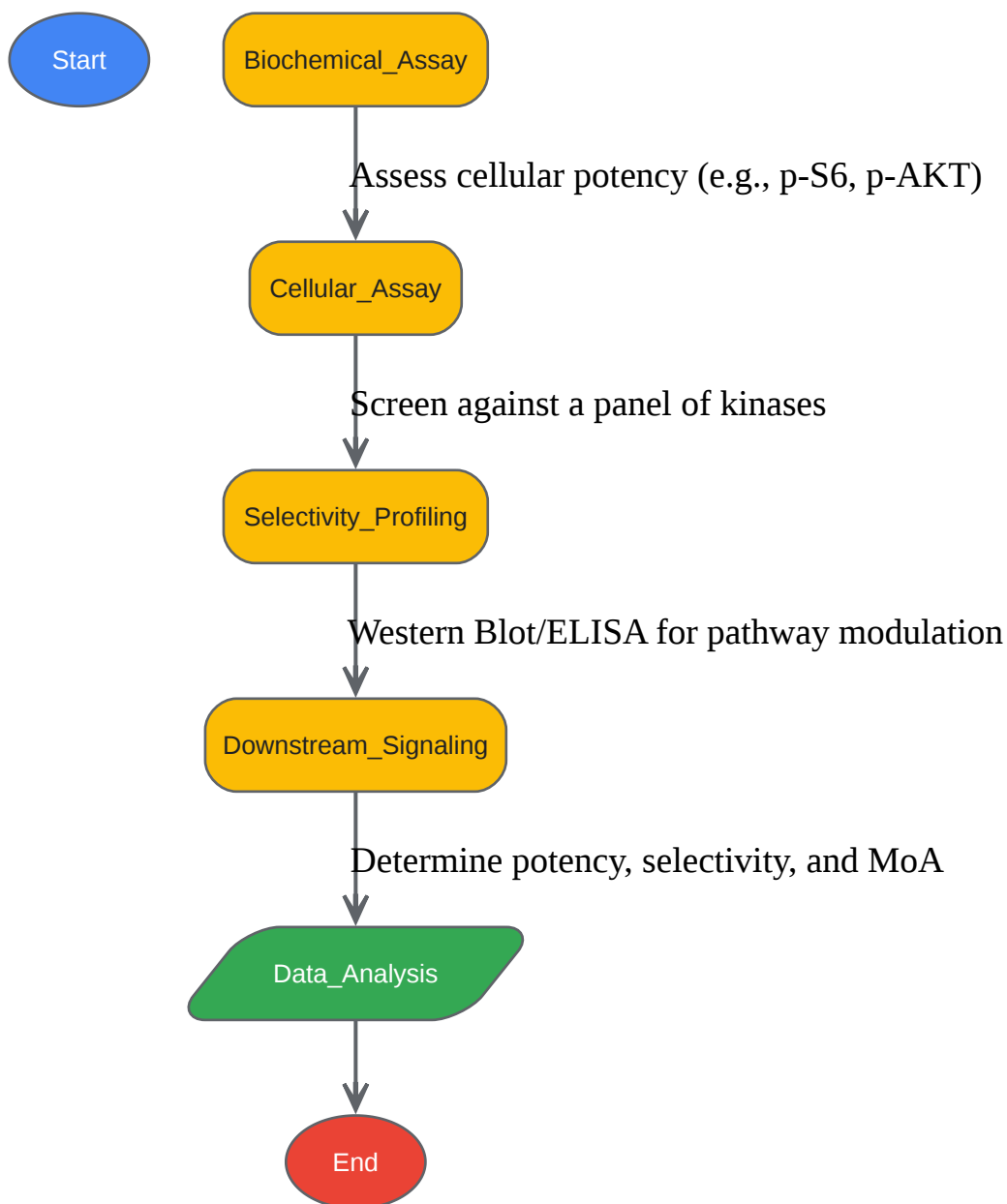


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Caption: Simplified mTOR signaling pathway showing inhibition of mTORC1 and mTORC2 by **AZD3147**.

Experimental Workflow for Kinase Inhibitor Profiling

The characterization of a kinase inhibitor like **AZD3147** involves a multi-step process to determine its potency, selectivity, and cellular effects.



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Caption: General experimental workflow for the profiling of a kinase inhibitor like **AZD3147**.

Conclusion

AZD3147 stands out as a dual mTORC1/mTORC2 inhibitor with promising therapeutic potential. While specific quantitative physicochemical data remains to be fully published, this guide provides a comprehensive framework for understanding its core properties and the standard methodologies used for their determination. The provided diagrams of the mTOR signaling pathway and a typical kinase inhibitor profiling workflow offer valuable visual aids for researchers in the field of drug discovery and development. Further detailed characterization of **AZD3147**'s physicochemical profile will be instrumental in its journey towards potential clinical applications.

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